

Application Note: Spectrophotometric Determination of Formaldehyde Using Chromotropic Acid

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Compound of Interest

Compound Name: Chromotropic acid disodium salt

Cat. No.: B008445

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Formaldehyde is a widely used chemical in various industrial and research settings. However, due to its toxicity and carcinogenicity, its quantification is crucial for safety and quality control. The chromotropic acid method is a well-established and specific spectrophotometric technique for the determination of formaldehyde. This method relies on the reaction of formaldehyde with chromotropic acid (4,5-dihydroxynaphthalene-2,7-disulfonic acid) in the presence of concentrated sulfuric acid to form a purple-colored complex.^{[1][2][3]} The intensity of the color, which is proportional to the formaldehyde concentration, is measured spectrophotometrically at approximately 570-580 nm.^{[3][4][5]} This application note provides a detailed protocol for the determination of formaldehyde using the chromotropic acid method.

Principle

In a strongly acidic environment provided by concentrated sulfuric acid, formaldehyde condenses with two molecules of chromotropic acid to form a violet-colored dibenzoxanthylum derivative.^[4] The reaction is specific for formaldehyde, with minimal interference from other aldehydes.^[3] The absorbance of the resulting solution is measured using a spectrophotometer, and the concentration of formaldehyde is determined by comparison with a standard curve.

Quantitative Data Summary

The chromotropic acid method for formaldehyde determination offers good sensitivity and a linear response over a specific concentration range. The following table summarizes typical quantitative parameters for this assay.

Parameter	Value	Reference
Maximum Wavelength (λ_{max})	570 - 580 nm	[3][4][5]
Linear Range	0.03 - 7.00 mg/L	
Limit of Detection (LOD)	0.005 mg/L	
Limit of Quantification (LOQ)	3.190 mg/L	[2]

Experimental Protocol

This protocol is based on established methods for the spectrophotometric determination of formaldehyde using chromotropic acid.

Materials and Reagents

- Formaldehyde standard solution (e.g., 37% w/w)
- Chromotropic acid disodium salt** (4,5-dihydroxy-2,7-naphthalenedisulfonic acid disodium salt)
- Concentrated Sulfuric Acid (H_2SO_4), analytical grade
- Deionized or distilled water
- Volumetric flasks (10 mL, 100 mL, 1000 mL)
- Pipettes (various sizes)
- Spectrophotometer
- Cuvettes (1 cm path length)

- Water bath or heating block

Preparation of Reagents

- Chromotropic Acid Reagent (0.5% w/v): Dissolve 0.5 g of **chromotropic acid disodium salt** in 100 mL of deionized water. This solution should be freshly prepared. Some protocols may specify dissolving it directly in concentrated sulfuric acid; however, preparing an aqueous solution first is often safer.^[5]
- Formaldehyde Stock Solution (e.g., 1000 mg/L): Accurately weigh a suitable amount of 37% formaldehyde solution and dilute it with deionized water in a volumetric flask to prepare a stock solution of approximately 1000 mg/L. The exact concentration of the stock solution should be determined by a primary method such as iodometric titration.
- Formaldehyde Working Standards: Prepare a series of working standards by diluting the formaldehyde stock solution with deionized water. A typical concentration range for the calibration curve is 0.1 to 5.0 mg/L.

Sample Preparation

The sample preparation will vary depending on the matrix. For aqueous samples, filtration may be necessary to remove any particulate matter. For air samples, formaldehyde is typically collected in an impinger containing water or a sodium bisulfite solution.^[5] If a bisulfite solution is used, the standards should also be prepared in a bisulfite matrix.

Analytical Procedure

- Reaction Setup: Pipette 2.0 mL of each standard solution and sample solution into separate labeled 10 mL volumetric flasks or glass-stoppered test tubes. Prepare a blank using 2.0 mL of deionized water.
- Addition of Chromotropic Acid: To each flask, add 0.5 mL of the 0.5% chromotropic acid reagent and mix well.
- Addition of Sulfuric Acid: CAUTION: This step must be performed in a fume hood with appropriate personal protective equipment (gloves, safety glasses, lab coat). Concentrated

sulfuric acid is highly corrosive. Slowly and carefully add 5.0 mL of concentrated sulfuric acid to each flask. The solution will become hot. Swirl the flasks gently during the addition.

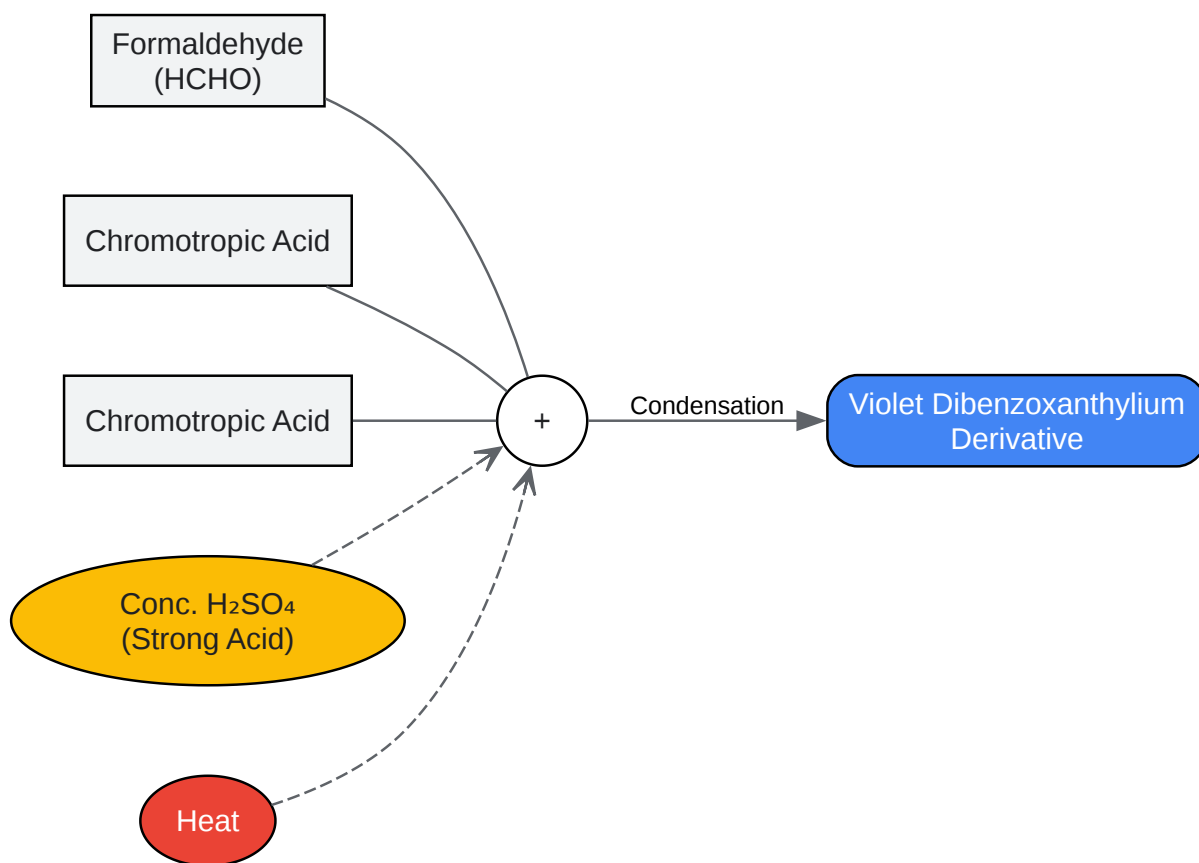
- **Color Development:** Stopper the flasks and heat them in a water bath at 60°C for 15 minutes or at 95-100°C for 30 minutes to ensure complete color development.^[1]
- **Cooling:** After heating, cool the flasks to room temperature.
- **Volume Adjustment:** Once cooled, carefully bring the volume in each flask to the 10 mL mark with concentrated sulfuric acid and mix thoroughly.
- **Spectrophotometric Measurement:** Measure the absorbance of the blank, standards, and samples at the predetermined maximum wavelength (approximately 570-580 nm) using a spectrophotometer. Use the blank to zero the instrument.

Data Analysis

- **Calibration Curve:** Plot a graph of absorbance versus the concentration of the formaldehyde standards.
- **Sample Concentration:** Determine the concentration of formaldehyde in the samples by interpolating their absorbance values from the calibration curve.
- **Calculations:** Account for any dilution factors used during sample preparation to calculate the final concentration of formaldehyde in the original sample.

Visualizations

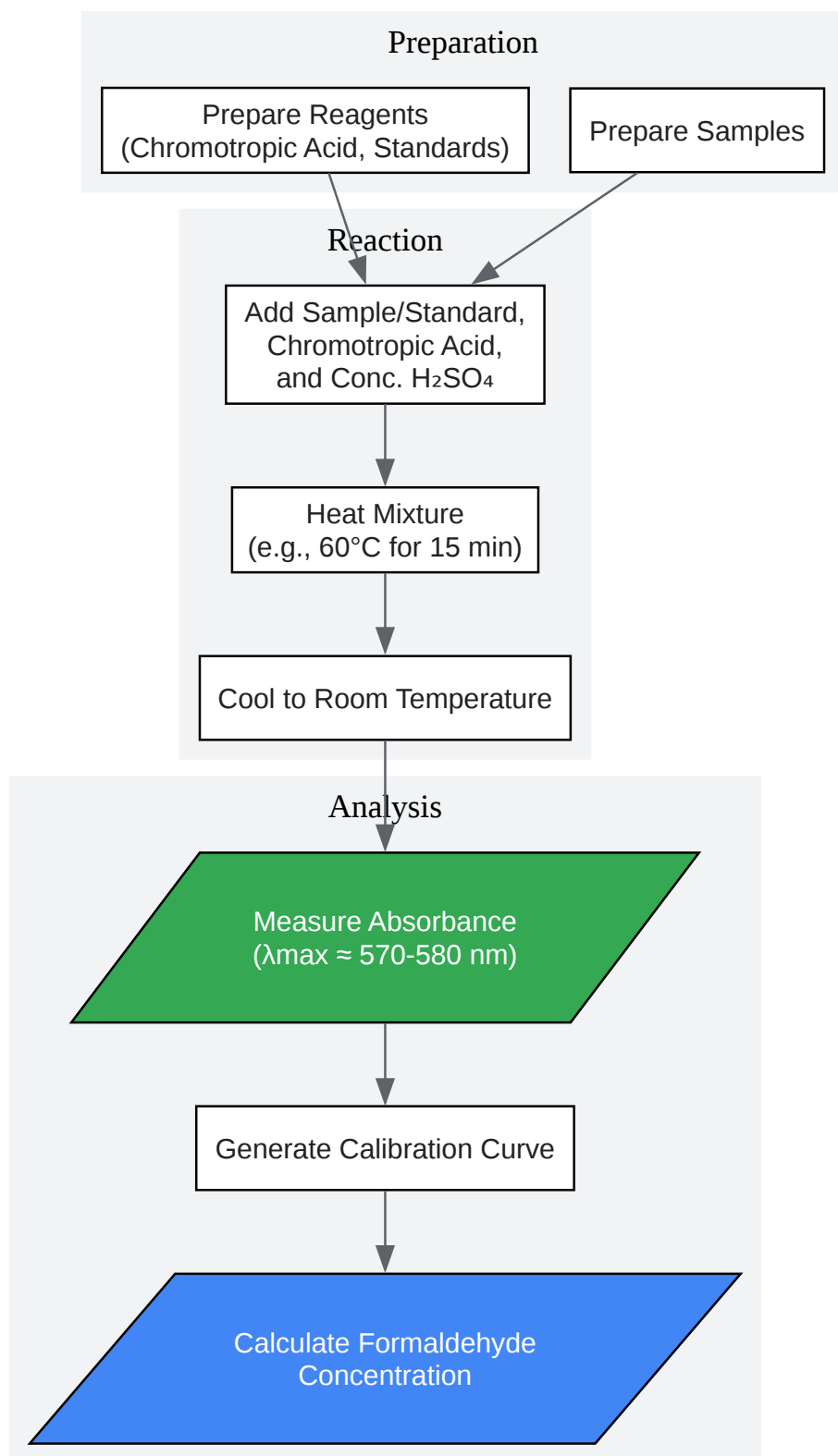
Chemical Reaction Pathway



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Caption: Reaction of formaldehyde with chromotropic acid.

Experimental Workflow



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Caption: Spectrophotometric determination of formaldehyde workflow.

Interferences

Certain substances can interfere with the chromotropic acid method. For instance, ethanol and xylene vapors have been reported to cause interference.[4] It is recommended to remove such interferences, for example, by using a porous polymer sorbent trap, especially when analyzing air samples from environments where these vapors are present.[4] High concentrations of other aldehydes do not typically interfere.[3]

Safety Precautions

- Always work in a well-ventilated fume hood, especially when handling concentrated sulfuric acid and formaldehyde.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Concentrated sulfuric acid is extremely corrosive and reacts exothermically with water. Handle with extreme care.
- Formaldehyde is a known carcinogen and should be handled with caution.

Conclusion

The chromotropic acid method provides a reliable and sensitive means for the spectrophotometric determination of formaldehyde. By following the detailed protocol and adhering to safety precautions, researchers can accurately quantify formaldehyde in a variety of samples. The specificity of the reaction makes it a valuable tool in quality control and environmental monitoring.

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